

Application Notes and Protocols: Catalytic Dehydrogenation of Sodium Aluminum Hydride

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Compound of Interest

Compound Name: Sodium aluminum hydride

Cat. No.: B089126

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These application notes provide a comprehensive overview of the catalytic dehydrogenation of **sodium aluminum hydride** (NaAlH_4), a promising material for chemical hydrogen storage and as a reducing agent. The following sections detail the underlying chemistry, experimental procedures, and performance data of various catalytic systems.

Introduction

Sodium aluminum hydride, also known as sodium alanate, is a complex metal hydride with a high gravimetric hydrogen density of 7.4 wt %. However, its practical application for hydrogen release is hindered by slow kinetics and high decomposition temperatures. The introduction of catalysts, particularly titanium-based compounds, has been shown to significantly improve the dehydrogenation kinetics, allowing for hydrogen release at more moderate conditions. This has opened up possibilities for its use in hydrogen storage applications and as an in-situ source of hydrogen for chemical reductions, which is of particular interest in pharmaceutical synthesis.

The dehydrogenation of NaAlH_4 occurs in a two-step process:

- $3\text{NaAlH}_4 \rightarrow \text{Na}_3\text{AlH}_6 + 2\text{Al} + 3\text{H}_2$ (3.7 wt % H_2)
- $\text{Na}_3\text{AlH}_6 \rightarrow 3\text{NaH} + \text{Al} + 3/2 \text{H}_2$ (1.9 wt % H_2)

Catalysts primarily enhance the kinetics of the first decomposition step, making it accessible at lower temperatures.

Data Presentation: Performance of Various Catalysts

The choice of catalyst and doping method significantly impacts the dehydrogenation performance of NaAlH_4 . Below is a summary of quantitative data for different catalytic systems.

Catalyst	Doping Method	Catalyst Loading (mol %)	Dehydration Temperature (°C)	Hydrogen Release (wt %)	Onset Desorption Temperature (°C)	Activation Energy (kJ/mol)	Reference(s)
None (pristine)	-	-	>183	-	~183	116-120	
TiCl ₃	Ball Milling	4	100	4.0	-	-	
TiF ₃	Ball Milling	-	-	-	-	88.05	
Ti(OBu) ₄	Ball Milling	2	160	3.4 (initial)	-	-	
Nano-Ti@C	Ball Milling	7 wt%	-	5.04	75	-	
TiH ₂ Nanoplates@G	Ball Milling	7 wt%	80 (full)	5.0	80	-	
CeCl ₃	Ball Milling	-	-	-	-	-	
VCl ₃	Ball Milling	-	-	-	-	-	
K ₂ SiF ₆	Ball Milling	10 wt%	-	4.8	-	87.74 (step 1), 106.69 (step 2)	

Experimental Protocols

Catalyst Doping of NaAlH₄ via Ball Milling

Objective: To prepare catalyst-doped **sodium aluminum hydride** using a high-energy ball milling technique.

Materials:

- **Sodium aluminum hydride** (NaAlH_4 , 95% purity)
- Catalyst precursor (e.g., TiCl_3 , 99% purity)
- Tungsten carbide (WC) milling bowl and balls
- Inert atmosphere glovebox (e.g., argon-filled)
- Planetary ball mill

Procedure:

- **Safety Precautions:** All handling of NaAlH_4 and catalyst precursors must be performed in an inert atmosphere glovebox due to their high reactivity with air and moisture.
- **Sample Preparation:** Inside the glovebox, weigh the desired amounts of NaAlH_4 and the catalyst precursor. A typical catalyst loading is 2-7 mol%.
- **Loading the Mill:** Place the weighed powders and tungsten carbide balls into the WC milling bowl. A typical ball-to-powder mass ratio is between 30:1 and 40:1.
- **Milling:** Seal the milling bowl inside the glovebox and transfer it to the planetary ball mill.
- **Milling Parameters:** Mill the mixture at a rotational speed of approximately 400 rpm. The milling time can vary from 1 to 5 hours, depending on the desired level of mixing and particle size reduction. For some syntheses, milling can be performed under a hydrogen or argon atmosphere.
- **Sample Retrieval:** After milling, return the milling bowl to the glovebox and carefully retrieve the doped NaAlH_4 powder. The material is now ready for dehydrogenation analysis.

Measurement of Hydrogen Desorption

Objective: To quantitatively measure the hydrogen released from a catalyzed NaAlH_4 sample as a function of temperature and time.

Materials:

- Catalyst-doped NaAlH_4 powder
- Sieverts-type apparatus or a thermogravimetric analyzer (TGA) coupled with a mass spectrometer (MS)
- Sample holder
- Inert gas supply (e.g., Argon)

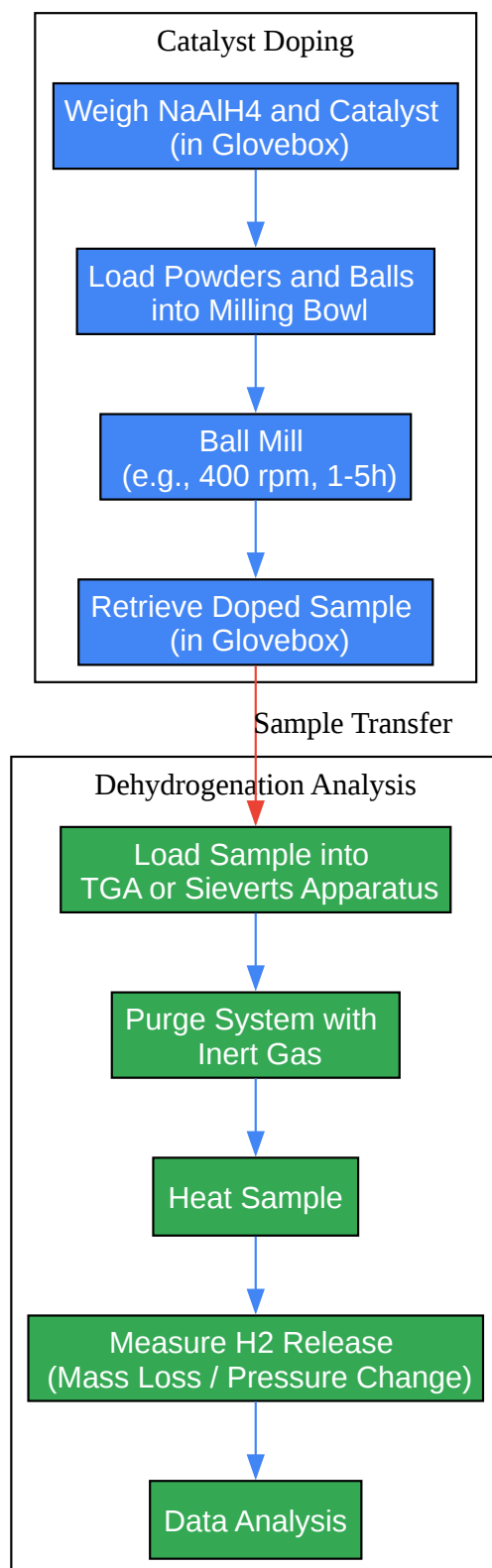
Procedure:

- Sample Loading: In an inert atmosphere glovebox, load a precisely weighed amount of the catalyzed NaAlH_4 powder into the sample holder of the analysis instrument.
- System Purge: Seal the sample holder and connect it to the instrument. Purge the system thoroughly with a high-purity inert gas to remove any residual air and moisture.
- Dehydrogenation Analysis (TGA-MS):
 - Heat the sample at a constant heating rate (e.g., $5\text{ }^\circ\text{C}/\text{min}$) under a continuous flow of inert gas.
 - The TGA will record the mass loss of the sample as a function of temperature, which corresponds to the amount of hydrogen released.
 - The coupled MS will simultaneously analyze the evolved gas to confirm that hydrogen is the primary species being released.
- Dehydrogenation Analysis (Sieverts Apparatus):
 - Evacuate the calibrated volume of the apparatus.
 - Heat the sample to the desired isothermal temperature (e.g., $100\text{ }^\circ\text{C}$).

- Monitor the pressure increase in the calibrated volume over time.
- Using the ideal gas law, calculate the amount of hydrogen released from the pressure, volume, and temperature data.
- Data Analysis: From the obtained data, determine the total weight percentage of hydrogen released, the onset temperature of dehydrogenation, and the dehydrogenation kinetics (rate of hydrogen release).

Visualizations

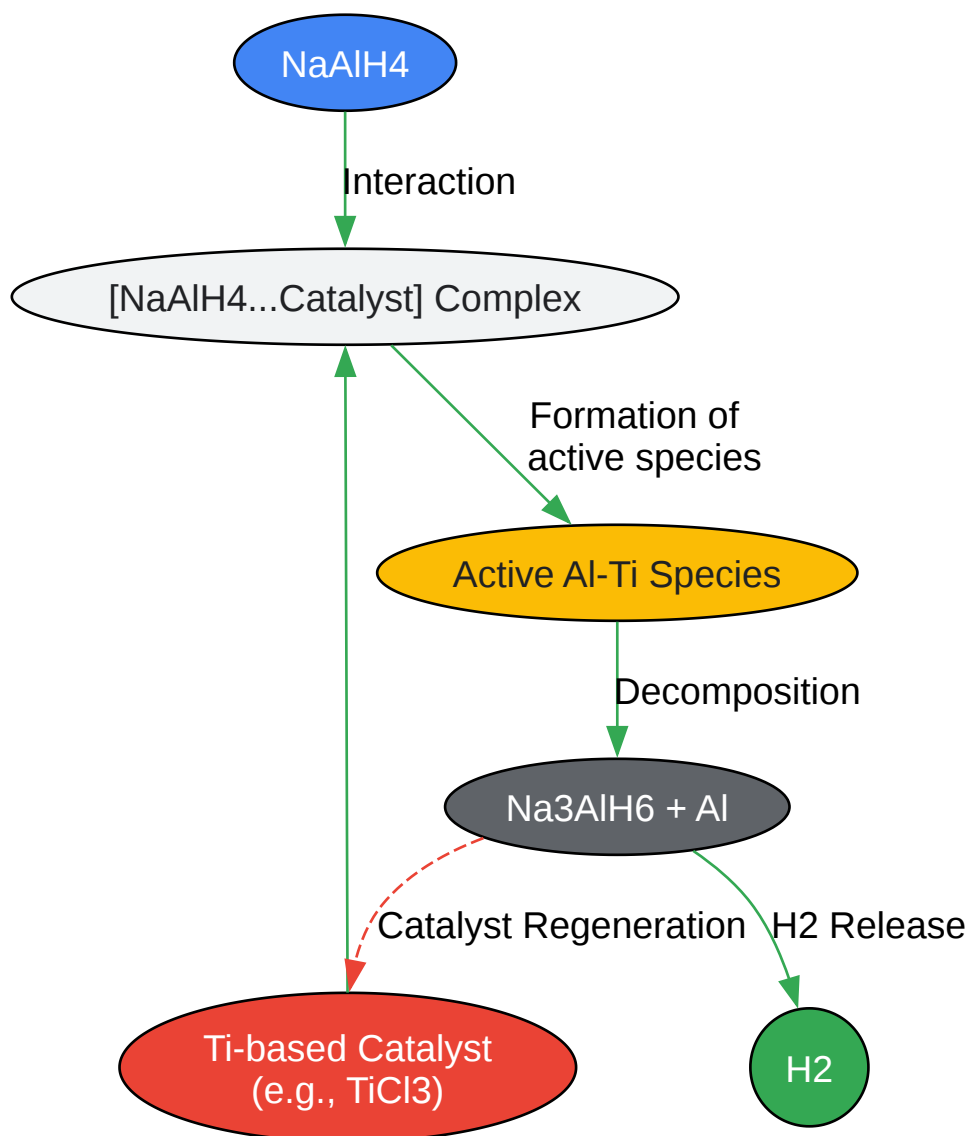
Experimental Workflow



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Caption: Workflow for catalyst doping and dehydrogenation analysis of NaAlH₄.

Proposed Catalytic Dehydrogenation Pathway (Ti-based catalyst)



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